

safe handling and storage of 2-Methylaziridine

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Compound of Interest

Compound Name: 2-Methylaziridine

Cat. No.: B133172

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Technical Support Center: 2-Methylaziridine

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Methylaziridine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Methylaziridine**?

A1: **2-Methylaziridine** is a highly hazardous substance. It is extremely flammable, and its vapors can form explosive mixtures with air.[1] It is very toxic if inhaled, swallowed, or in contact with skin.[2][3] The substance is corrosive and can cause severe skin burns and serious eye damage.[2] Furthermore, it is classified as a carcinogen and may cause cancer.[4] [2][3] It is also toxic to aquatic life with long-lasting effects.[2][3]

Q2: What personal protective equipment (PPE) is required when handling **2-Methylaziridine**?

A2: When handling **2-Methylaziridine**, it is crucial to wear appropriate personal protective equipment. This includes:

- Respiratory Protection: A self-contained breathing apparatus or a full-face respirator with an appropriate cartridge is necessary, especially when working outside of a fume hood or in case of a spill.[2]
- Hand Protection: Wear chemically resistant gloves.

- Eye and Face Protection: Use a face shield and chemical safety goggles.[5]
- Skin and Body Protection: Flame-retardant and antistatic protective clothing is required. A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of a spill, full-body protective clothing may be necessary.[2]

Q3: How should **2-Methylaziridine** be stored?

A3: **2-Methylaziridine** must be stored in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2] It should be kept in a tightly closed, original container. Store it in a designated flame-proof area.[2] It is incompatible with acids, oxidizing agents, isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides.[1] Contact with acids can cause violent polymerization, which may be explosive.[1] It should always be stored over solid alkali to prevent polymerization.[1]

Q4: What should I do in case of a **2-Methylaziridine** spill?

A4: In the event of a spill, evacuate the area immediately.[2] Eliminate all ignition sources.[2] For small spills, absorb the material with an inert absorbent such as sand, earth, or vermiculite.[2] Use non-sparking tools for cleanup.[2] For large spills, it may be necessary to dike the area to contain the spill.[1] In all cases, wear appropriate PPE, including respiratory protection.[2]

Q5: What are the first-aid procedures for exposure to **2-Methylaziridine**?

A5:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.[2][6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Troubleshooting Guide

Problem: My reaction involving **2-Methylaziridine** is showing an unexpected exotherm (release of heat).

Possible Cause: Uncontrolled or violent polymerization may be occurring. This can be initiated by contact with acids or acid fumes.^[1]

Solution:

- Immediately cool the reaction vessel using an ice bath.
- If the reaction is scalable, consider adding a polymerization inhibitor if compatible with your reaction chemistry.
- Ensure all glassware and reagents are free from acidic contaminants.
- Always store **2-Methylaziridine** over solid alkali to prevent polymerization.^[1]

Problem: I observe discoloration or precipitate formation in my stored **2-Methylaziridine**.

Possible Cause: The material may be undergoing degradation or polymerization. This can be caused by exposure to air, light, or incompatible materials.

Solution:

- Do not use the material if its integrity is questionable.
- Dispose of the material according to your institution's hazardous waste disposal procedures.
- Ensure that **2-Methylaziridine** is stored under an inert atmosphere (e.g., nitrogen or argon) and in a light-resistant container.^[1]

Quantitative Data Summary

Property	Value
CAS Number	75-55-8[5]
Molecular Formula	C3H7N[7]
Molecular Weight	57.09 g/mol
Boiling Point	66 °C[7]
Melting Point	-65 °C[7]
Flash Point	-18 °C (closed cup)
Density	0.8039-0.807 g/cm ³ at 25 °C[4]
Vapor Pressure	139.661 mmHg at 20 °C[2]
Lower Explosive Limit	1.32%[2]
Upper Explosive Limit	15.58%[2]

Experimental Protocols

Protocol 1: Safe Dispensing of **2-Methylaziridine**

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE: chemical-resistant gloves, safety goggles, face shield, and a flame-retardant lab coat.
 - Have spill cleanup materials (inert absorbent, non-sparking tools) readily available.
 - Prepare a labeled, clean, and dry receiving flask.
- Procedure:
 - Place the **2-Methylaziridine** container and the receiving flask inside the chemical fume hood.

- Ground and bond the container and receiving equipment to prevent static discharge.
- Slowly and carefully open the **2-Methylaziridine** container.
- Using a clean, dry syringe or a cannula, transfer the desired amount of **2-Methylaziridine** to the receiving flask. Avoid splashing.
- Securely close the **2-Methylaziridine** container.
- Wipe down any minor drips or spills within the fume hood with an inert absorbent material.
- Post-Dispensing:
 - Properly dispose of any contaminated materials (e.g., syringe, absorbent) in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling.

Visualizations

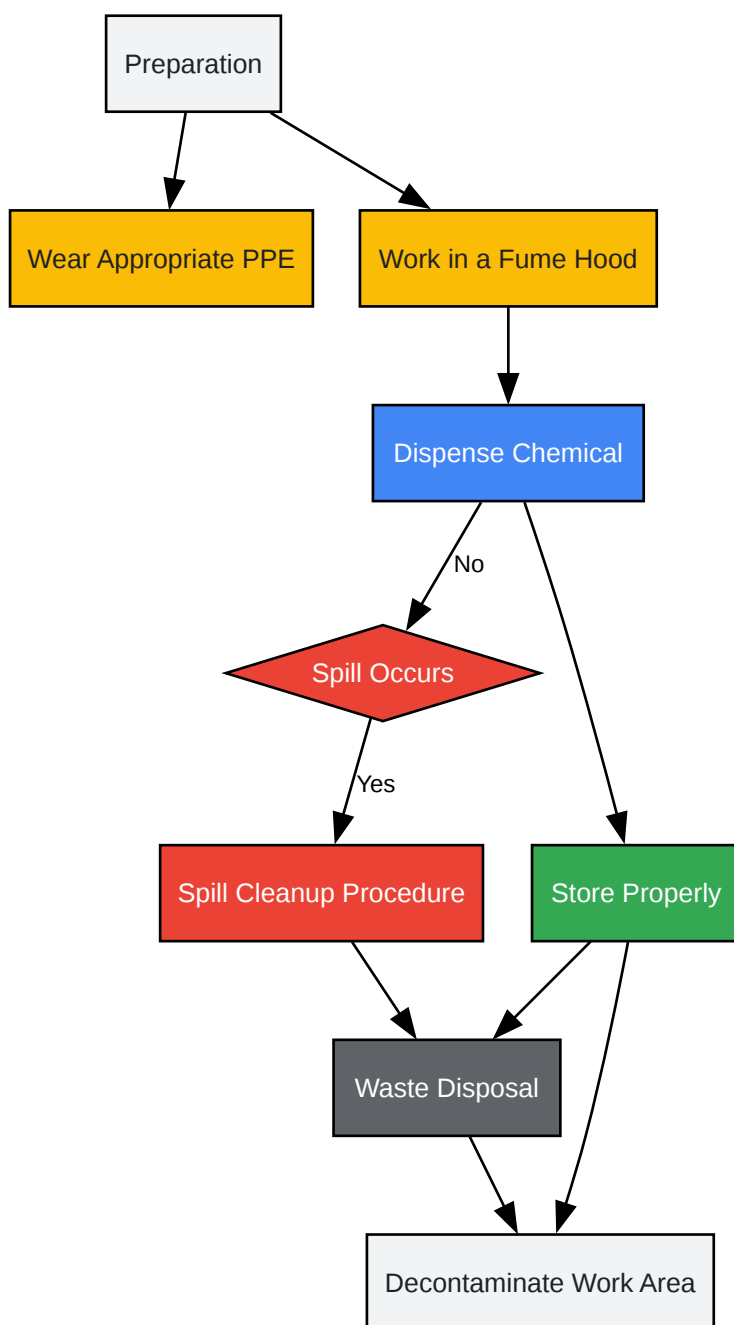


Diagram 1: Safe Handling Workflow for 2-Methylaziridine

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Caption: Diagram 1: A logical workflow for the safe handling of **2-Methylaziridine**.

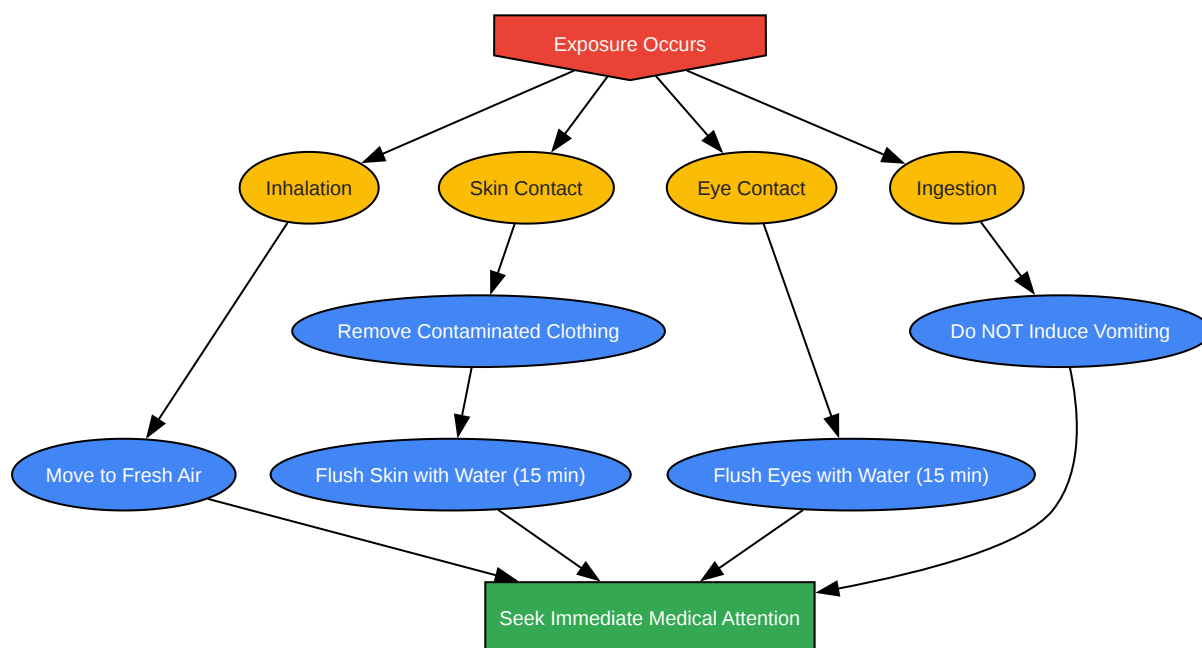


Diagram 2: Emergency Response for 2-Methylaziridine Exposure

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Caption: Diagram 2: A flowchart outlining the immediate first-aid steps for different exposure routes to **2-Methylaziridine**.

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